

An In-depth Technical Guide to 1,3-dipalmitoyl-2stearoyl glycerol (GPS)

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Compound of Interest

Compound Name: 1,3-Dipalmitoyl-2-stearoyl glycerol

Cat. No.: B1208165

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analysis of **1,3-dipalmitoyl-2-stearoyl glycerol** (GPS), a saturated triglyceride. This document also explores the broader context of triglyceride metabolism and its regulation.

Core Data Presentation

The quantitative data for **1,3-dipalmitoyl-2-stearoyl glycerol** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C53H102O6	[1]
Molecular Weight (g/mol)	835.4	[1]
CAS Number	2177-97-1	[1]
Synonyms	1,3-Palmitin-2-Stearin, 16:0/18:0/16:0-TG, TG(16:0/18:0/16:0)	[1]
Physical State	Solid	[1]
Solubility	Soluble in DMF (10 mg/ml)	[1]
Storage Temperature	-20°C	[1]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **1,3-dipalmitoyl-2-stearoyl glycerol**.

Chemoenzymatic Synthesis of 1,3-dipalmitoyl-2-stearoyl glycerol

This protocol is adapted from established methods for the synthesis of structured triglycerides. [2][3][4][5][6] It involves a two-step enzymatic process.

Step 1: Synthesis of 2-stearoyl-glycerol

- Reaction Setup: In a temperature-controlled reactor, combine tristearin with ethanol in an organic solvent.
- Enzymatic Reaction: Introduce a sn-1,3-regiospecific lipase (e.g., from Rhizomucor miehei) to catalyze the alcoholysis. This selectively removes the fatty acids at the sn-1 and sn-3 positions.
- Reaction Monitoring: Monitor the reaction progress using thin-layer chromatography (TLC) until the desired formation of 2-monostearin is achieved.



 Isolation and Purification: Isolate the 2-monostearin product by crystallization and purify it to remove unreacted substrates and byproducts.

Step 2: Esterification to form 1,3-dipalmitoyl-2-stearoyl glycerol

- Reaction Setup: Combine the purified 2-stearoyl-glycerol with palmitic acid in a solvent-free system or a suitable organic solvent.
- Enzymatic Esterification: Add the same sn-1,3-regiospecific lipase to catalyze the esterification of palmitic acid to the sn-1 and sn-3 positions of the glycerol backbone.
- Purification: Purify the final product, 1,3-dipalmitoyl-2-stearoyl glycerol, using column chromatography to achieve high purity.

Characterization by High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD)

This protocol is adapted from established methods for the analysis of triglycerides.[7][8][9][10] [11]

- · Sample Preparation:
 - Accurately weigh approximately 10 mg of the synthesized 1,3-dipalmitoyl-2-stearoyl glycerol.
 - Dissolve the sample in 10 mL of a suitable solvent mixture (e.g., hexane/isopropanol) to create a stock solution.
 - Filter the solution through a 0.45 μm syringe filter before injection.
- HPLC-ELSD System and Conditions:
 - HPLC System: A standard HPLC system with a gradient pump, autosampler, and column oven.
 - Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).



- Mobile Phase: A gradient of two solvents, such as:
 - Solvent A: Acetonitrile
 - Solvent B: Isopropanol/Hexane mixture
- Gradient Program: Develop a gradient program that allows for the separation of the triglyceride from potential impurities.
- Flow Rate: Typically 1.0 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 30°C.
- ELSD Settings:
 - Nebulizer Temperature: Set according to the solvent volatility.
 - Evaporator Temperature: Set to ensure complete evaporation of the mobile phase.
 - Gas Flow Rate: Optimize for signal intensity and stability.
- Data Analysis:
 - Identify the peak corresponding to 1,3-dipalmitoyl-2-stearoyl glycerol based on its retention time, determined by running a standard if available.
 - Quantify the purity of the synthesized product by calculating the peak area percentage.

Characterization by Mass Spectrometry (MS)

This protocol outlines a general approach for the mass spectrometric analysis of triglycerides. [12][13][14][15]

- Sample Preparation:
 - Prepare a dilute solution of the purified 1,3-dipalmitoyl-2-stearoyl glycerol in a suitable solvent compatible with the ionization source (e.g., methanol/chloroform with a small amount of ammonium acetate for electrospray ionization).



- Mass Spectrometry System and Conditions:
 - Mass Spectrometer: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, is recommended for accurate mass measurements.
 - Ionization Source: Electrospray ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) are commonly used for triglycerides.
 - Analysis Mode: Operate in positive ion mode to detect protonated molecules [M+H]⁺ or adducts such as [M+NH₄]⁺ or [M+Na]⁺.
 - Mass Range: Scan a mass range appropriate for the expected molecular weight of the triglyceride (e.g., m/z 800-900).
- Data Analysis:
 - Determine the exact mass of the molecular ion and compare it to the theoretical exact mass of 1,3-dipalmitoyl-2-stearoyl glycerol (C₅₃H₁₀₂O₆).
 - Perform tandem mass spectrometry (MS/MS) to obtain fragmentation patterns. The fragmentation will confirm the fatty acid composition and their positions on the glycerol backbone. Characteristic neutral losses of the fatty acid chains will be observed.

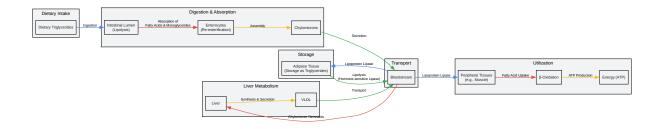
Signaling Pathways and Workflows

This section provides diagrams created using the DOT language to visualize relevant biological pathways and experimental workflows.

General Triglyceride Metabolism

The following diagram illustrates the central pathways of triglyceride metabolism in the body.





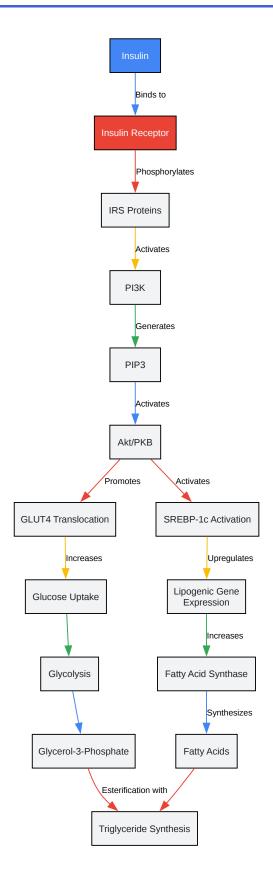
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Caption: Overview of Triglyceride Metabolism.

Insulin Signaling Pathway in Triglyceride Synthesis

This diagram illustrates the signaling cascade initiated by insulin that leads to the synthesis of triglycerides in adipocytes.[16][17][18][19]





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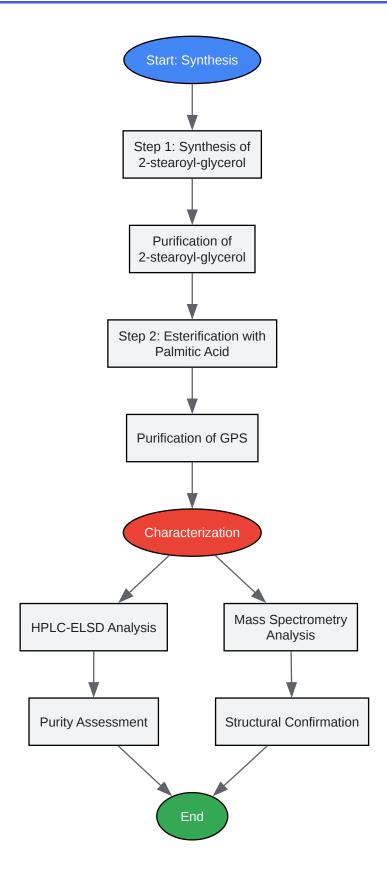
Caption: Insulin-mediated Triglyceride Synthesis.



Experimental Workflow for Synthesis and Characterization

The logical flow of synthesizing and characterizing **1,3-dipalmitoyl-2-stearoyl glycerol** is depicted in the following diagram.





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Caption: Synthesis and Characterization Workflow.



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